

(R)-GSK866 experimental protocol for in vitro studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-GSK866

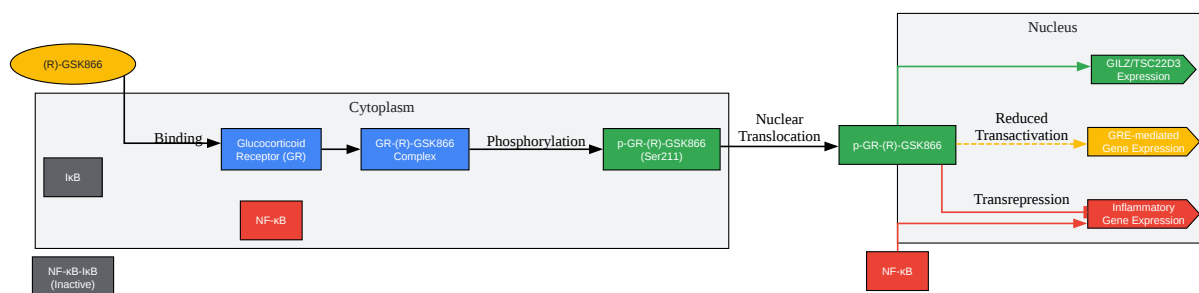
Cat. No.: B15611628

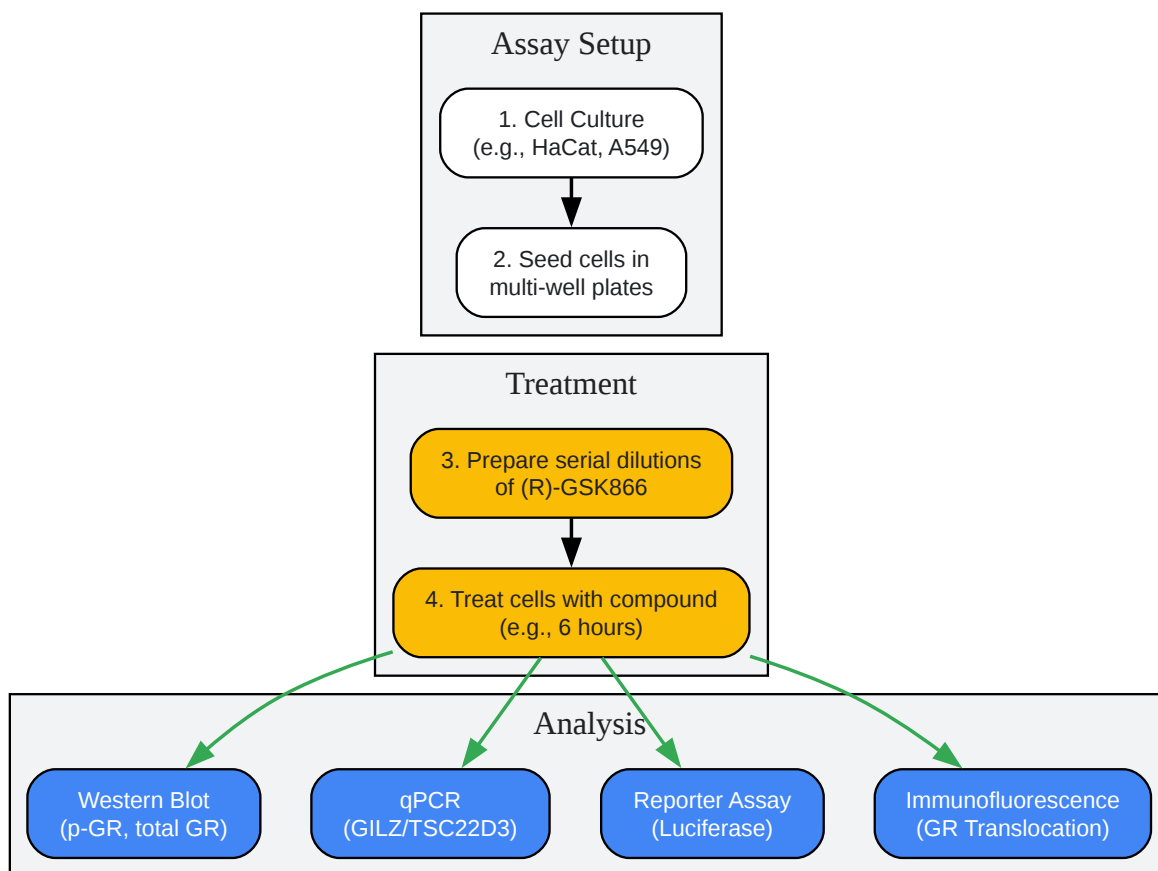
[Get Quote](#)

Mechanism of Action of (R)-GSK866

(R)-GSK866 is a selective glucocorticoid receptor (GR) agonist (SEGRA) that exhibits potent anti-inflammatory properties with a reduced risk of metabolic side effects typically associated with conventional glucocorticoids.[1] Its mechanism of action is centered on the differential regulation of GR-mediated signaling pathways. Upon binding to the cytoplasmic GR, **(R)-GSK866** induces a conformational change, leading to the phosphorylation of GR at Serine 211 and its translocation into the nucleus.[2][3]

In the nucleus, the **(R)-GSK866**-GR complex primarily suppresses inflammatory gene expression through a mechanism known as transrepression. This involves the interference with the activity of pro-inflammatory transcription factors, most notably NF- κ B.[4] Unlike classical glucocorticoids, **(R)-GSK866** has a reduced capacity to induce GR-mediated transactivation of genes containing glucocorticoid response elements (GREs).[1] This selective action is thought to underlie its improved safety profile, as many of the adverse effects of glucocorticoids are linked to GRE-mediated transactivation.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Selective Glucocorticoid Receptor Properties of GSK866 Analogs with Cysteine Reactive Warheads - PubMed [pubmed.ncbi.nlm.nih.gov]

- [3. Frontiers | Selective Glucocorticoid Receptor Properties of GSK866 Analogs with Cysteine Reactive Warheads \[frontiersin.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Channel Expansion in the Ligand-Binding Domain of the Glucocorticoid Receptor Contributes to the Activity of Highly Potent Glucocorticoid Analogues - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [(R)-GSK866 experimental protocol for in vitro studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611628/docs#r-gsk866-experimental-protocol-for-in-vitro-studies\]](https://www.benchchem.com/product/b15611628/docs#r-gsk866-experimental-protocol-for-in-vitro-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check